

Benchmarking SGC-GAK-1N: The Essential Negative Control for GAK Kinome Profiling

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Compound of Interest

Compound Name: SGC-GAK-1N

Cat. No.: B1193592

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Executive Summary

SGC-GAK-1N is not a primary inhibitor; it is the structurally matched negative control for the chemical probe SGC-GAK-1.[1][2] In high-fidelity kinome scanning and phenotypic screening, the performance of **SGC-GAK-1N** is defined by its inertness.

While the active probe (SGC-GAK-1) binds Cyclin G Associated Kinase (GAK) with nanomolar affinity (

nM), **SGC-GAK-1N** has been chemically modified to abolish this binding (

M).[1] Its primary utility is to validate biological findings: if a phenotype is observed with the active probe but absent with **SGC-GAK-1N**, the effect can be confidently attributed to GAK inhibition rather than scaffold-based toxicity or off-target engagement.

This guide details the comparative performance of **SGC-GAK-1N** against its active counterpart and clinical alternatives (e.g., Gefitinib), establishing the "SGC-GAK-1 Probe Set" as the gold standard for interrogating GAK biology.

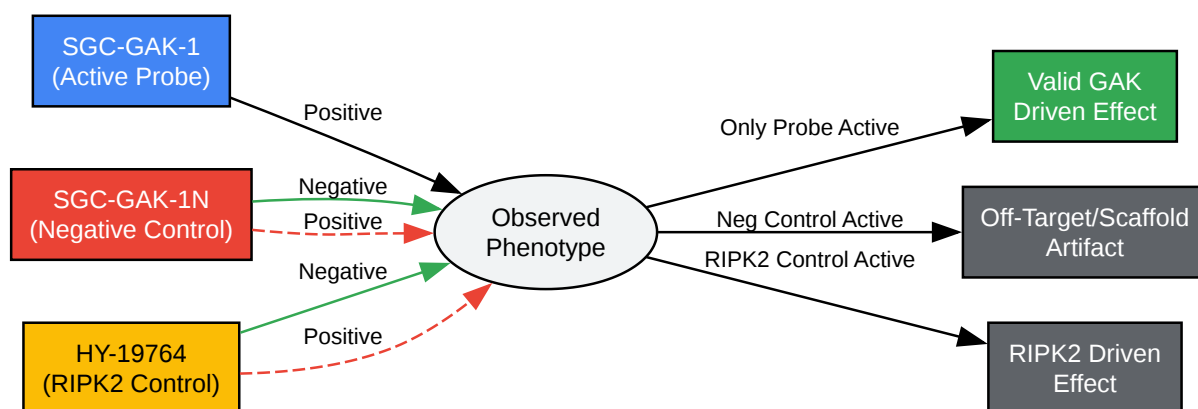
The SGC-GAK-1 Chemical Probe Set

To ensure scientific rigor (E-E-A-T), **SGC-GAK-1N** should never be used in isolation. It is part of a tripartite system designed to deconvolute off-target effects, specifically against RIPK2, the primary off-target of the active probe.

Component	Compound Name	Target Profile	Role in Experiment
Active Probe	SGC-GAK-1	GAK (1.9 nM) RIPK2 (110 nM)	Inhibits GAK to induce phenotype.[1]
Negative Control	SGC-GAK-1N	Inactive (M)	Controls for scaffold toxicity and unknown off-targets.[1]
RIPK2 Control	HY-19764 (Cmpd 18)	RIPK2 (nM) No GAK activity	Differentiates GAK effects from RIPK2 effects.[1][3]

Mechanistic Logic of the Probe Set

The following diagram illustrates how to interpret results using **SGC-GAK-1N**.



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Figure 1: Decision matrix for validating GAK-specific phenotypes. **SGC-GAK-1N** serves as the critical "gatekeeper" to rule out false positives.

Kinome-Wide Selectivity Performance

In broad-spectrum KINOMEScan assays (DiscoverX), **SGC-GAK-1N** demonstrates the ideal "silent" profile required of a negative control.

Comparative Selectivity Data

The table below contrasts the selectivity of the SGC probe set against clinical kinase inhibitors often misused as GAK tools.

Metric	SGC-GAK-1N (Neg Control)	SGC-GAK-1 (Active)	Gefitinib (Clinical Drug)
GAK Affinity ()	> 10,000 nM (Inactive)	1.9 nM	~3–10 nM
Primary Target	None (Inert)	GAK	EGFR
RIPK2 Affinity ()	> 10,000 nM	110 nM	Weak/Moderate
Selectivity Score	Clean	High (>50-fold vs 400 kinases)	Low (Hits EGFR, GAK, others)
Cellular Potency	Inactive	~110 nM (NanoBRET)	Potent EGFR inhibition

Performance Analysis

- **GAK Silence:** **SGC-GAK-1N** retains the core 4-anilinoquinoline scaffold but lacks the specific interactions required to bind the GAK ATP pocket. This confirms that any biological activity seen with SGC-GAK-1 is driven by the specific binding features lost in **SGC-GAK-1N**.
- **RIPK2 Cleanliness:** A major advantage of **SGC-GAK-1N** is that it does not bind RIPK2. Since the active probe (SGC-GAK-1) does engage RIPK2 (cellular nM), **SGC-GAK-1N** helps rule out RIPK2-driven toxicity.
- **Superiority over Gefitinib:** While Gefitinib binds GAK potently (

nM), it is a potent EGFR inhibitor. Using Gefitinib to study GAK is flawed due to massive EGFR interference. **SGC-GAK-1N**/SGC-GAK-1 provide a clean system free of EGFR activity.

Experimental Protocols for Validation

To confirm the performance of **SGC-GAK-1N** in your specific cellular model, the following protocols are recommended. These rely on NanoBRET, the preferred method for measuring intracellular kinase engagement.

A. NanoBRET Target Engagement Assay

This assay quantifies the ability of **SGC-GAK-1N** to displace a tracer from GAK inside live cells. [\[4\]](#)

Reagents:

- N-terminal Nluc-GAK fusion vector.[\[4\]](#)
- Cell permeable fluorescent tracer (Promega K-4 or K-5).
- HEK293 cells (or relevant cell line).[\[4\]](#)[\[5\]](#)

Protocol:

- Transfection: Transfect HEK293 cells with Nluc-GAK plasmid. Incubate for 24 hours.
- Seeding: Re-seed cells into 96-well non-binding surface plates.
- Treatment: Treat cells with:
 - SGC-GAK-1 (Active): 8-point dose response (0 – 10 M).
 - **SGC-GAK-1N** (Negative): 8-point dose response (0 – 10 M).

- Tracer Addition: Add NanoBRET tracer at predetermined
- Measurement: After 2 hours, add substrate and measure donor (460nm) and acceptor (618nm) emission.
- Analysis: Calculate BRET ratio.
 - Expected Result: SGC-GAK-1 should show a sigmoidal displacement curve (nM). **SGC-GAK-1N** should show a flat line (no displacement) up to 10 M.

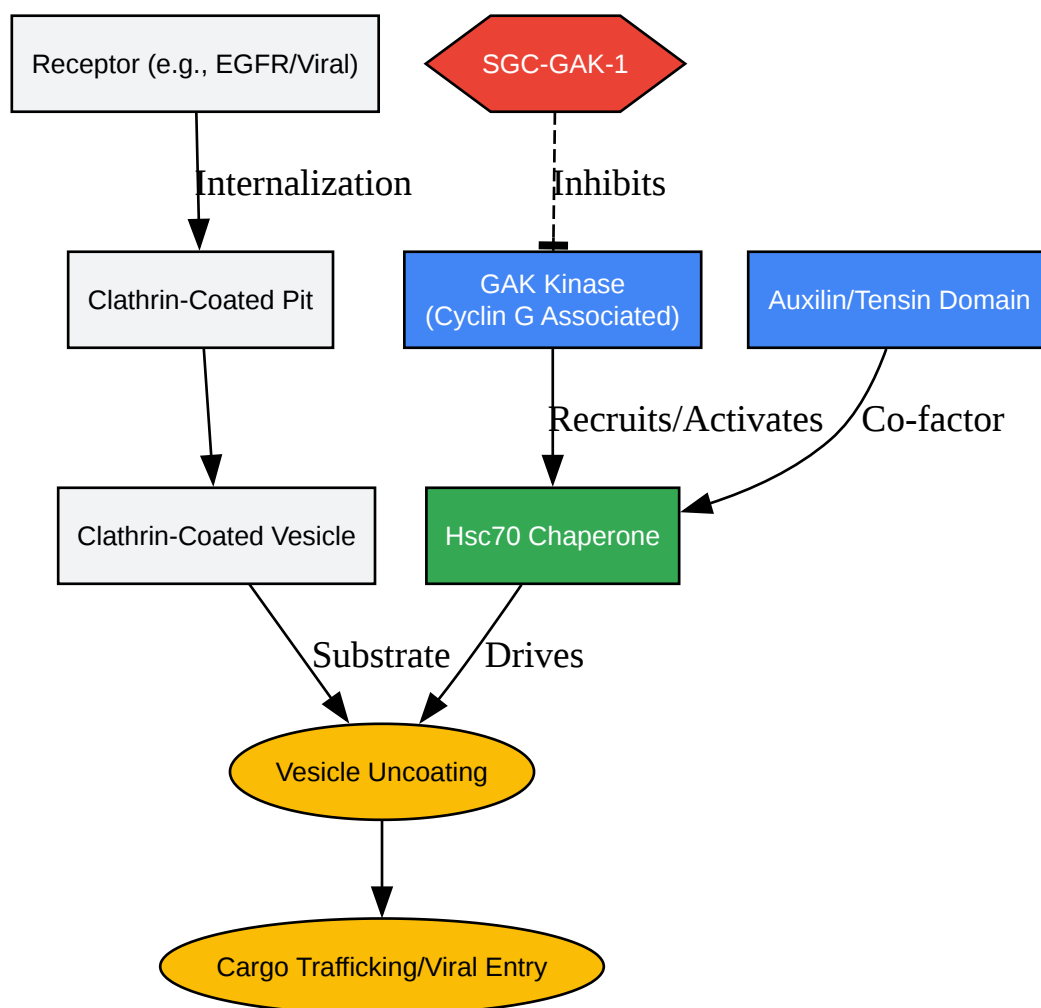
B. Thermal Shift Assay (DSF)

Used for rapid in vitro validation of protein binding.

- Mix: Recombinant GAK kinase domain (2 M) + SYPRO Orange dye.
- Add Compound: Add SGC-GAK-1 and **SGC-GAK-1N** (10 M final).
- Run: Ramp temperature from 25°C to 95°C in a qPCR machine.
- Result:
 - SGC-GAK-1: Significant shift (>4°C).
 - **SGC-GAK-1N**: Negligible shift (<0.5°C).

Biological Pathway Context

Understanding where GAK operates helps contextualize the importance of a clean negative control. GAK is critical for clathrin uncoating during endocytosis.



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Figure 2: GAK's role in clathrin-mediated endocytosis. **SGC-GAK-1N** is used to prove that inhibition of this specific pathway (via GAK) is responsible for observed effects on viral entry or receptor recycling.

Conclusion

SGC-GAK-1N performs exceptionally well as a negative control because it is chemically "silent" against the target (GAK) and the primary off-target (RIPK2).

- For Kinome Scanning: It serves as the baseline, ensuring that hits seen with the active probe are genuine.
- For Phenotypic Screening: It validates that cellular toxicity or viral inhibition is mechanism-based.

Recommendation: Always purchase and test the full trio: SGC-GAK-1, **SGC-GAK-1N**, and HY-19764 (RIPK2 control) to achieve publication-quality target validation.

References

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